

Application Notes and Protocols: Morpholino(4-nitrophenyl)methanone Reaction Mechanisms

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Compound of Interest

Compound Name: *Morpholino(4-nitrophenyl)methanone*

Cat. No.: *B1267317*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Morpholino(4-nitrophenyl)methanone, also known as N-(4-Nitrobenzoyl)morpholine, is a chemical compound featuring a morpholine ring attached to a 4-nitrophenyl group via a carbonyl bridge. This structure is of interest to researchers in medicinal chemistry and drug development due to the prevalence of the morpholine moiety in numerous biologically active compounds. Morpholine is often incorporated into drug candidates to improve their pharmacokinetic properties, such as solubility and metabolic stability. The presence of the nitro group on the phenyl ring provides a site for further chemical modification, making it a versatile intermediate in the synthesis of more complex molecules. These application notes provide an overview of the primary reaction mechanism for the synthesis of **Morpholino(4-nitrophenyl)methanone**, detailed experimental protocols, and a summary of its known characteristics.

Reaction Mechanisms: Nucleophilic Acyl Substitution

The principal reaction for the synthesis of **Morpholino(4-nitrophenyl)methanone** is a nucleophilic acyl substitution. This reaction involves the attack of a nucleophile, in this case, the

nitrogen atom of morpholine, on the electrophilic carbonyl carbon of an acyl group. For the synthesis of the title compound, the most common acylating agent is 4-nitrobenzoyl chloride.

The reaction proceeds via a two-step mechanism:

- **Nucleophilic Attack:** The lone pair of electrons on the nitrogen atom of the morpholine ring attacks the partially positive carbonyl carbon of 4-nitrobenzoyl chloride. This leads to the breaking of the carbon-oxygen pi bond and the formation of a tetrahedral intermediate.
- **Leaving Group Departure:** The tetrahedral intermediate is unstable and collapses. The carbon-oxygen double bond is reformed, and the chloride ion, being a good leaving group, is expelled. A base, such as triethylamine or pyridine, is typically added to neutralize the hydrochloric acid (HCl) formed as a byproduct, driving the reaction to completion.

Reactants

Reaction Conditions

Workup & Purification

Add Water

Extract with DCM

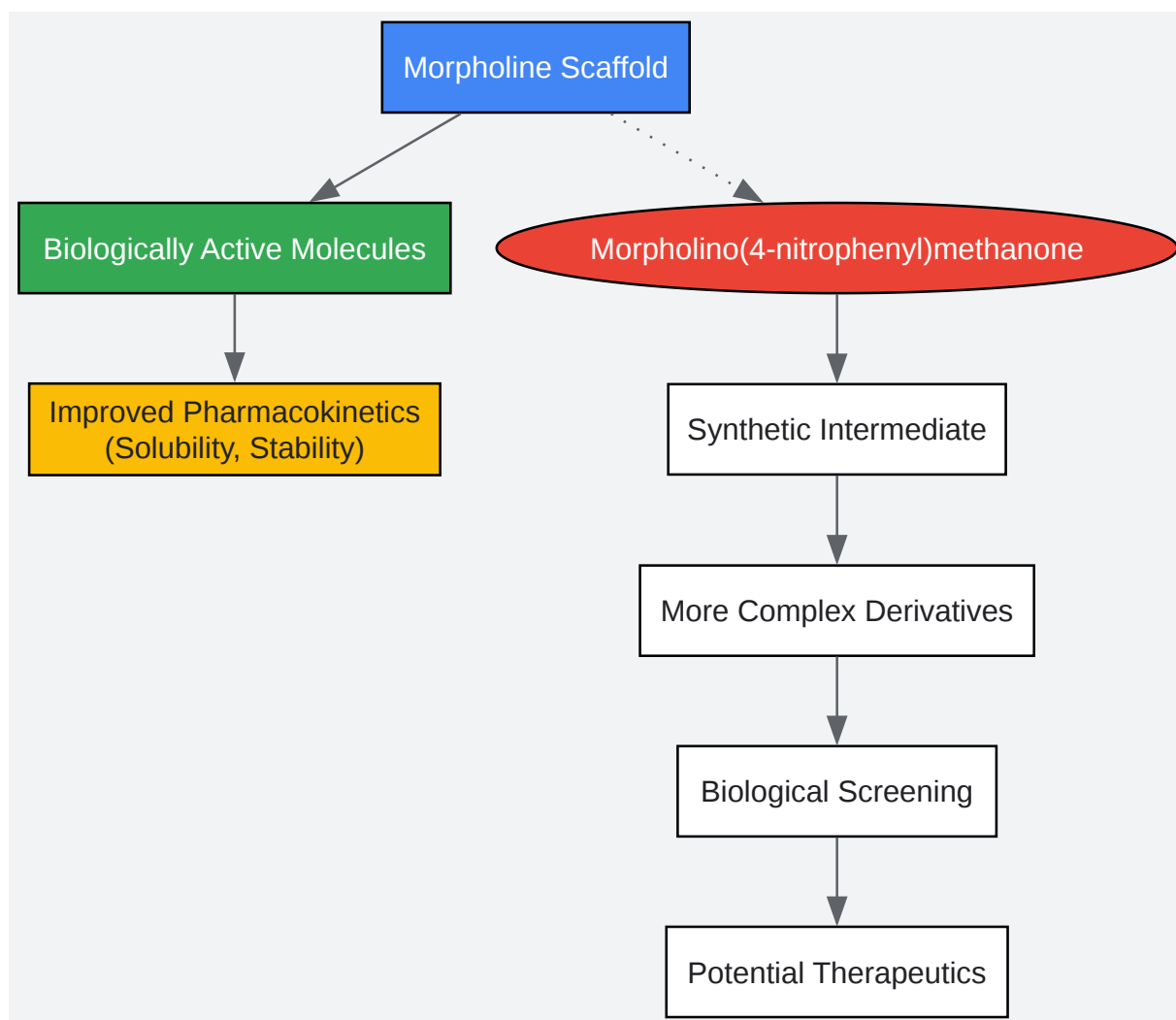
Wash with Water

Dry over Na₂SO₄

Concentrate

Recrystallization / Chromatography

Final Product



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